

# Desethylatrazine-d7: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B1140463

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## Introduction

**Desethylatrazine-d7** is the deuterated analog of desethylatrazine, a primary metabolite of the widely used herbicide atrazine. Its isotopic labeling makes it an invaluable tool in analytical and research settings, particularly as an internal standard for quantitative analysis by mass spectrometry. This guide provides a detailed overview of the physical and chemical properties of **Desethylatrazine-d7**, its metabolic pathways, and relevant experimental protocols.

## Physical and Chemical Properties

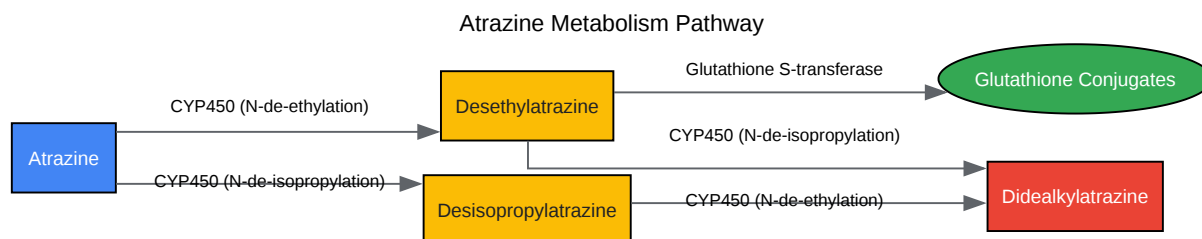
**Desethylatrazine-d7** is a white to off-white solid.<sup>[1][2]</sup> The following tables summarize its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C6H3D7ClN5	[1]
Molecular Weight	194.67 g/mol	[2]
CAS Number	1216649-31-8	[1]
Unlabeled CAS Number	6190-65-4	
Appearance	White to off-white solid	
Melting Point	132 - 134 °C	
Boiling Point	No data available	
Solubility	DMSO (Slightly, Sonicated), Water (Slightly, Heated), Methanol	
Water Solubility	3.2 g/L	
Log P (octanol/water)	1.51	
Stability	Stable under recommended storage conditions.	
Storage	2 years at -20°C in powder form. In DMSO, 2 weeks at 4°C or 6 months at -80°C.	

## Metabolic Pathways

Desethylatrazine is a product of the N-dealkylation of atrazine, a process primarily carried out by cytochrome P450 (CYP) enzymes in the liver. Specifically, CYP1A2 has been identified as a key isozyme involved in this transformation. The metabolic fate of desethylatrazine can proceed through further dealkylation to didealkylatrazine or via conjugation with glutathione.

The following diagram illustrates the primary metabolic pathway of atrazine leading to the formation and subsequent metabolism of desethylatrazine.



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Caption: Metabolic pathway of atrazine, highlighting the formation of desethylatrazine.

## Experimental Protocols

**Desethylatrazine-d7** is primarily used as an internal standard in analytical methods for the quantification of atrazine and its metabolites. Below are representative experimental protocols for sample preparation and analysis using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Analysis of Desethylatrazine in Water by GC-MS

This protocol is adapted from established methods for the analysis of atrazine and its metabolites in water samples.

#### 1. Sample Preparation: Solid-Phase Extraction (SPE)

- Adjust the pH of a 1-liter water sample to between 3 and 4.
- Condition a C18 SPE cartridge by passing methanol followed by deionized water.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge with deionized water to remove interferences.
- Elute the analytes, including desethylatrazine, with an appropriate organic solvent such as ethyl acetate.
- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

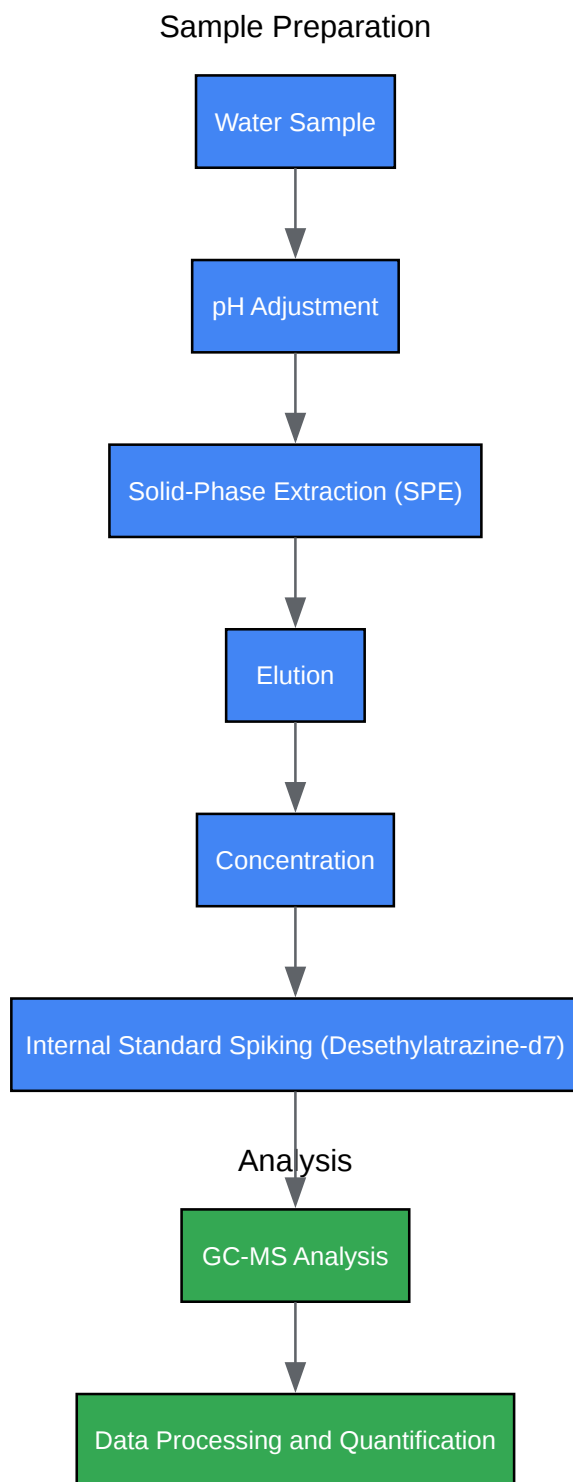
- Spike the final extract with a known concentration of **Desethylatrazine-d7** as an internal standard.

## 2. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
  - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness fused-silica capillary column (e.g., DB-5ms).
  - Injector Temperature: 250°C.
  - Oven Temperature Program: Initial temperature of 60°C, hold for 1 minute, ramp to 250°C at 10°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
  - Ions to Monitor: Select characteristic ions for both desethylatrazine and **Desethylatrazine-d7**.

The following diagram outlines the general workflow for this analytical method.

## GC-MS Analytical Workflow for Desethylatrazine



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Caption: General workflow for the analysis of desethylatrazine in water by GC-MS.

# Analysis of Desethylatrazine in Biological Matrices by LC-MS/MS

This protocol is a general guide for the analysis of desethylatrazine in samples such as plasma or urine.

## 1. Sample Preparation: Protein Precipitation and Extraction

- To 100  $\mu\text{L}$  of plasma or urine, add 300  $\mu\text{L}$  of acetonitrile containing a known concentration of **Desethylatrazine-d7**.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under nitrogen.
- Reconstitute the residue in 100  $\mu\text{L}$  of the initial mobile phase.

## 2. LC-MS/MS Analysis

- Liquid Chromatograph (LC) Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu\text{m}$ ).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: A suitable gradient to separate desethylatrazine from other matrix components.
  - Flow Rate: 0.3 mL/min.
- Tandem Mass Spectrometer (MS/MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions: Monitor specific precursor-to-product ion transitions for both desethylatrazine and **Desethylatrazine-d7**.

## Conclusion

**Desethylatrazine-d7** is an essential analytical standard for the accurate quantification of desethylatrazine in various environmental and biological matrices. Understanding its physical and chemical properties, as well as its metabolic context, is crucial for its effective application in research and monitoring studies. The provided experimental protocols offer a foundation for developing robust and reliable analytical methods.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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